

# Synthesis of Adenosine Analogs from 2'-O-Tosyladenosine: Application Notes and Protocols

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## Compound of Interest

Compound Name: 2'-O-Tosyladenosine

Cat. No.: B8282233

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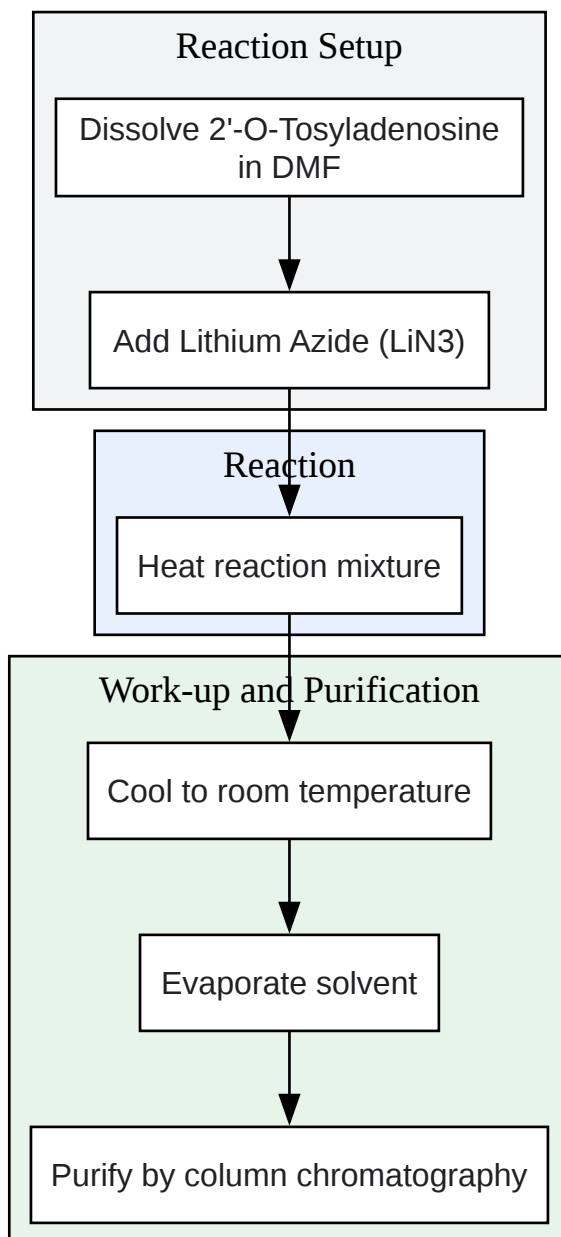
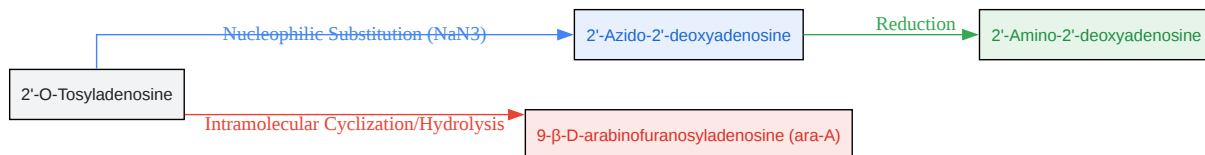
This document provides detailed application notes and experimental protocols for the synthesis of various adenosine analogs starting from the key intermediate, **2'-O-Tosyladenosine**. This versatile precursor allows for the introduction of a wide range of functional groups at the 2'-position of the ribose sugar, leading to the generation of novel nucleoside analogs with potential therapeutic applications.

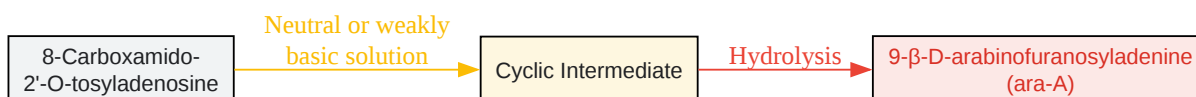
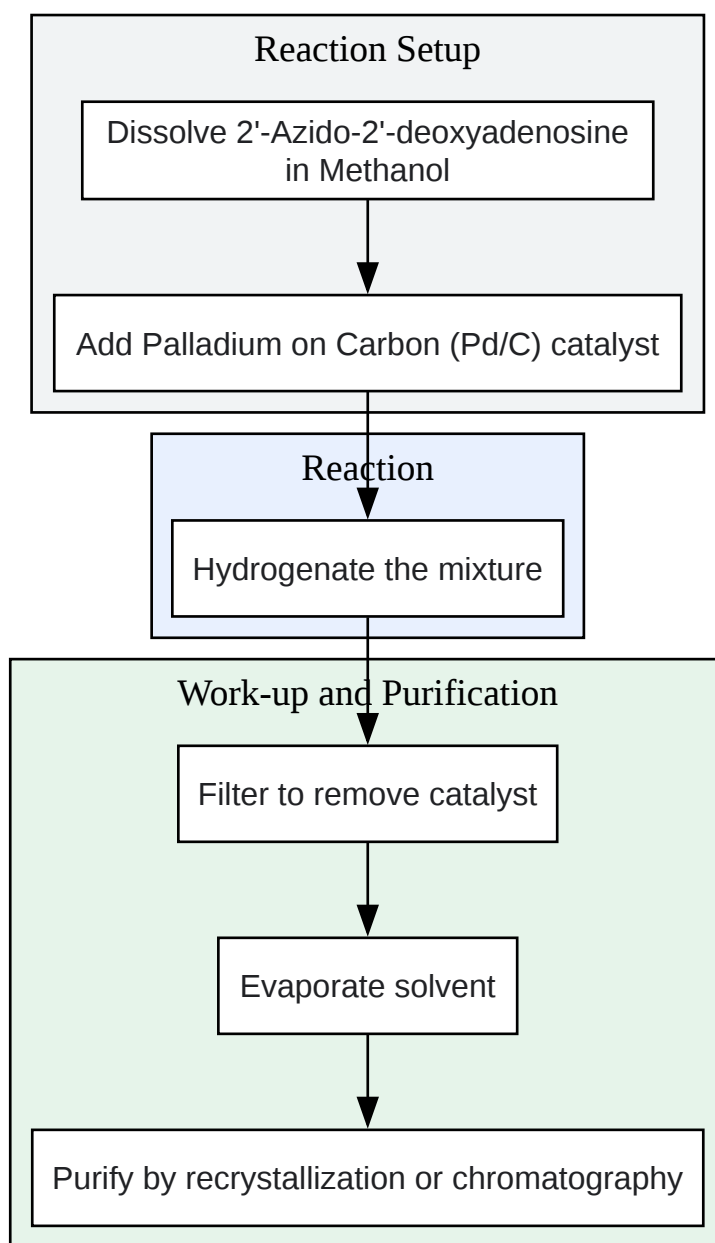
## Introduction

**2'-O-Tosyladenosine** is a pivotal starting material in nucleoside chemistry. The tosyl group at the 2'-position acts as an excellent leaving group, facilitating nucleophilic substitution reactions. This allows for the strategic introduction of various substituents, leading to the synthesis of a diverse library of adenosine analogs. These analogs are crucial for structure-activity relationship (SAR) studies in drug discovery programs targeting enzymes and receptors that recognize adenosine, such as kinases, polymerases, and G-protein coupled receptors. The protocols outlined below describe the synthesis of key adenosine analogs, including 2'-azido-2'-deoxyadenosine, a precursor to 2'-amino-2'-deoxyadenosine, and the direct synthesis of 9- $\beta$ -D-arabinofuranosyladenosine (ara-A).

## Key Synthetic Pathways from 2'-O-Tosyladenosine

The primary transformations of **2'-O-Tosyladenosine** involve nucleophilic displacement of the tosyl group. The choice of nucleophile dictates the resulting 2'-substituent. Additionally, intramolecular reactions can lead to important arabino-configured nucleosides.





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- To cite this document: BenchChem. [Synthesis of Adenosine Analogs from 2'-O-Tosyladenosine: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8282233#synthesis-of-adenosine-analogs-from-2-o-tosyladenosine>]

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